

A Technical Guide to the Thermodynamic Properties of Sodium Sulfate Decahydrate

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Compound of Interest

Compound Name: Sodium sulfate decahydrate

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This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of **sodium sulfate decahydrate** ($\text{Na}_2\text{SO}_4 \cdot 10\text{H}_2\text{O}$), also known as Glauber's salt. This document summarizes key quantitative data, details experimental protocols for its characterization, and presents visual representations of its phase behavior and analytical workflows.

Core Thermodynamic Data

The thermodynamic properties of **sodium sulfate decahydrate** are crucial for its application in various fields, including thermal energy storage and pharmaceutical sciences. The following tables summarize the key quantitative data for this compound.

Property	Value	Units	Notes
Molar Mass	322.19	g/mol	Decomposes into anhydrous sodium sulfate and a saturated solution.[1]
Melting Point	32.4	°C	
Enthalpy of Fusion	79	kJ/mol	[1]
Heat Capacity (Cp)	549.5	J/(mol·K)	At 298 K.[1]
Standard Molar Entropy (S°)	592	J/(mol·K)	At 298 K.[1]
Density	1.46	g/cm ³	At 20°C.[1]
Enthalpy of Solution	78.51	kJ/mol	For 1 mole in 400 moles of water at 18°C.[1]

Table 1: Key Thermodynamic Properties of **Sodium Sulfate Decahydrate**

The solubility of **sodium sulfate decahydrate** in water is highly dependent on temperature, a critical factor in its phase change behavior.

Temperature (°C)	Solubility (g/100 g of water)
0	12.17
11.67	26.38
13.3	31.33
17.91	48.28
25.05	99.48
28.76	161.53
30.75	215.77
31.84	270.22
32.73	322.12
33.88	312.11
47.81	276.91
48.78	291.44
50.4	262.35

Table 2: Solubility of **Sodium Sulfate Decahydrate** in Water at Various Temperatures^[1]

Experimental Protocols

The characterization of the thermodynamic properties of **sodium sulfate decahydrate** relies on several key experimental techniques. The following sections detail the generalized protocols for these methods.

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and enthalpy of fusion.

Methodology:

- A small, accurately weighed sample of **sodium sulfate decahydrate** (typically 5-10 mg) is hermetically sealed in an aluminum pan.
- An empty, sealed aluminum pan is used as a reference.
- The sample and reference pans are placed in the DSC instrument.
- The temperature of the sample chamber is increased at a constant rate (e.g., 5-10 °C/min) under a controlled atmosphere, typically an inert gas like nitrogen.
- The heat flow to the sample is measured as a function of temperature. An endothermic peak is observed during the phase transition.
- The onset temperature of the peak corresponds to the melting point, and the area under the peak is proportional to the enthalpy of fusion.

Thermogravimetric Analysis (TGA)

Objective: To determine the water of hydration and the decomposition temperature.

Methodology:

- A small, accurately weighed sample of **sodium sulfate decahydrate** is placed in a TGA sample pan (e.g., platinum or alumina).
- The sample is heated in the TGA furnace at a controlled rate (e.g., 10 °C/min) under a specific atmosphere (e.g., nitrogen or air).^[2]
- The mass of the sample is continuously monitored as a function of temperature.^[2]
- A significant mass loss will be observed as the water of hydration is released. The temperature range over which this occurs indicates the decomposition temperature.
- The percentage of mass loss can be used to calculate the number of water molecules per formula unit of the salt.

Solution Calorimetry

Objective: To determine the enthalpy of solution.

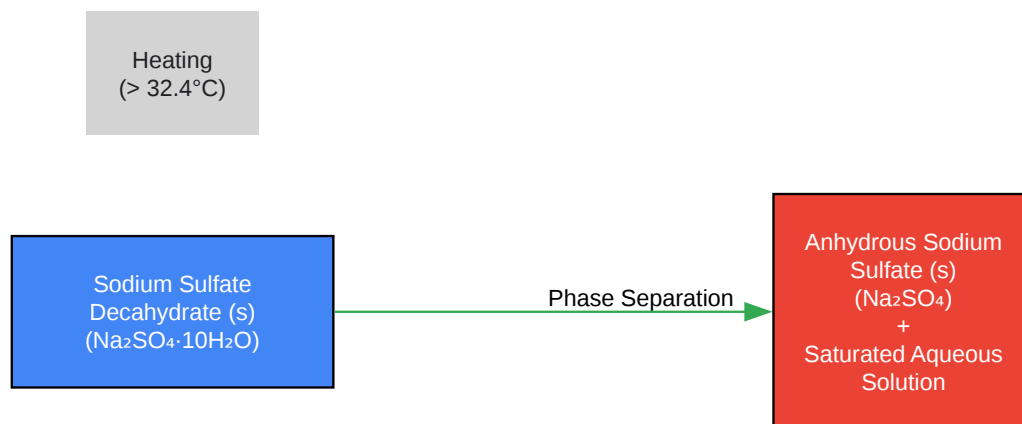
Methodology:

- A known volume of deionized water (e.g., 100 mL) is placed in a calorimeter, and its initial temperature is recorded.[3]
- A precisely weighed amount of **sodium sulfate decahydrate** (e.g., 2-5 g) is added to the water.[3]
- The mixture is stirred continuously to ensure complete dissolution, and the temperature is monitored.[4]
- The final, stable temperature of the solution is recorded.[3]
- The heat absorbed or released during dissolution is calculated using the temperature change, the mass of the solution, and the specific heat capacity of the solution (assumed to be close to that of water).
- The enthalpy of solution is then calculated in kJ/mol.

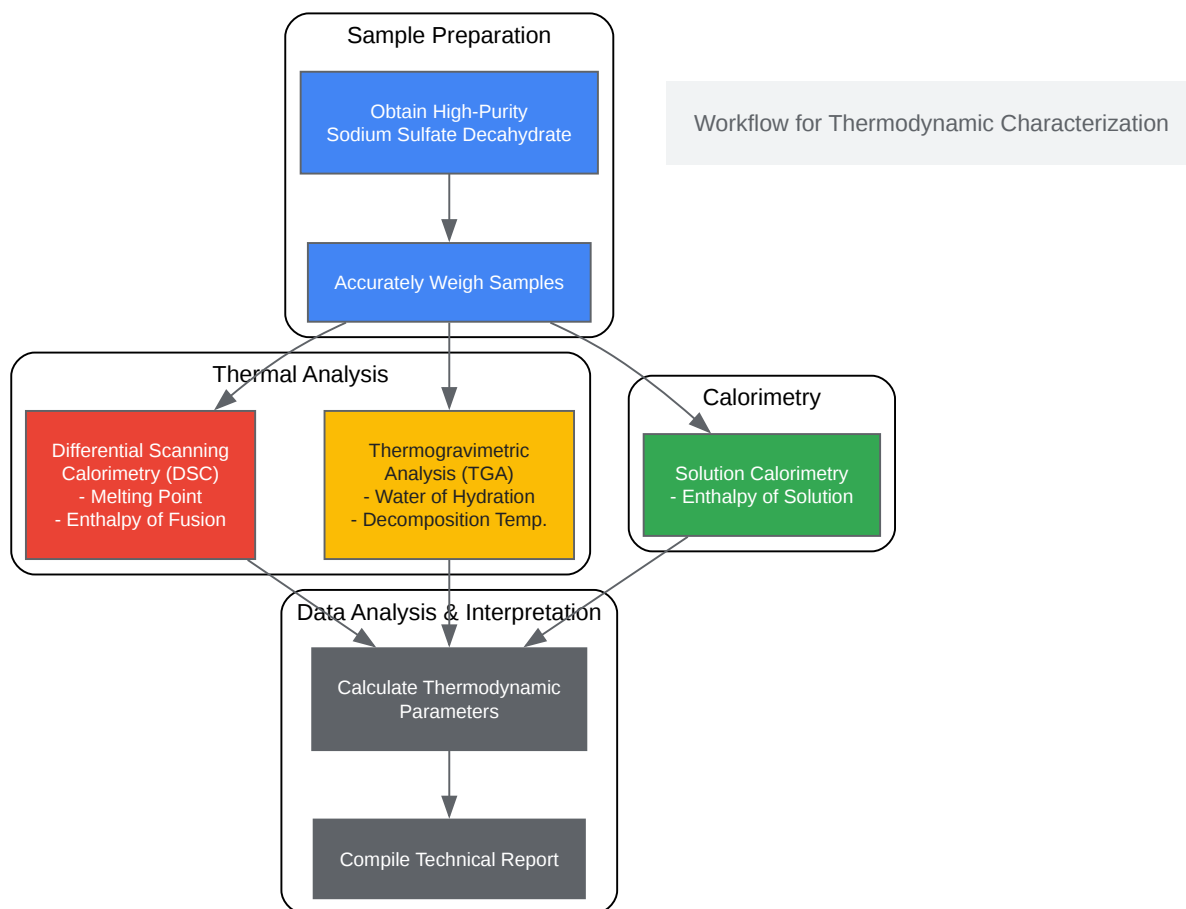
Visualizing Thermodynamic Behavior

Diagrams are powerful tools for understanding the complex thermodynamic behavior of **sodium sulfate decahydrate**.

Phase Transition of Sodium Sulfate Decahydrate

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The diagram above illustrates the incongruent melting of **sodium sulfate decahydrate**. Upon heating above its transition temperature of 32.4°C, it decomposes into solid anhydrous sodium sulfate and a saturated aqueous solution of sodium sulfate.



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References

- 1. sodium sulfate decahydrate [chemister.ru]
- 2. A Beginner's Guide to Thermogravimetric Analysis [xrfscientific.com]
- 3. Calorimetric Determination Of Enthalpy Of Sodium Sulfate | Cram [cram.com]
- 4. General Chemistry I Laboratory Manual | OER Commons [oercommons.org]
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